

1-isobutyl-1H-pyrazol-5-amine CAS 3524-18-3 physicochemical data

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Compound of Interest

Compound Name: 1-isobutyl-1H-pyrazol-5-amine

Cat. No.: B1276357

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Technical Guide: 1-isobutyl-1H-pyrazol-5-amine (CAS 3524-18-3)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available physicochemical data, safety information, and synthetic context for **1-isobutyl-1H-pyrazol-5-amine**. Due to the limited availability of experimental data for this specific compound, this guide incorporates both reported and predicted values to offer as complete a profile as possible.

Chemical Identity and Properties

1-isobutyl-1H-pyrazol-5-amine is a substituted pyrazole derivative. The pyrazole ring is a five-membered aromatic heterocycle containing two adjacent nitrogen atoms, a scaffold of significant interest in medicinal chemistry due to its diverse biological activities.^[1]

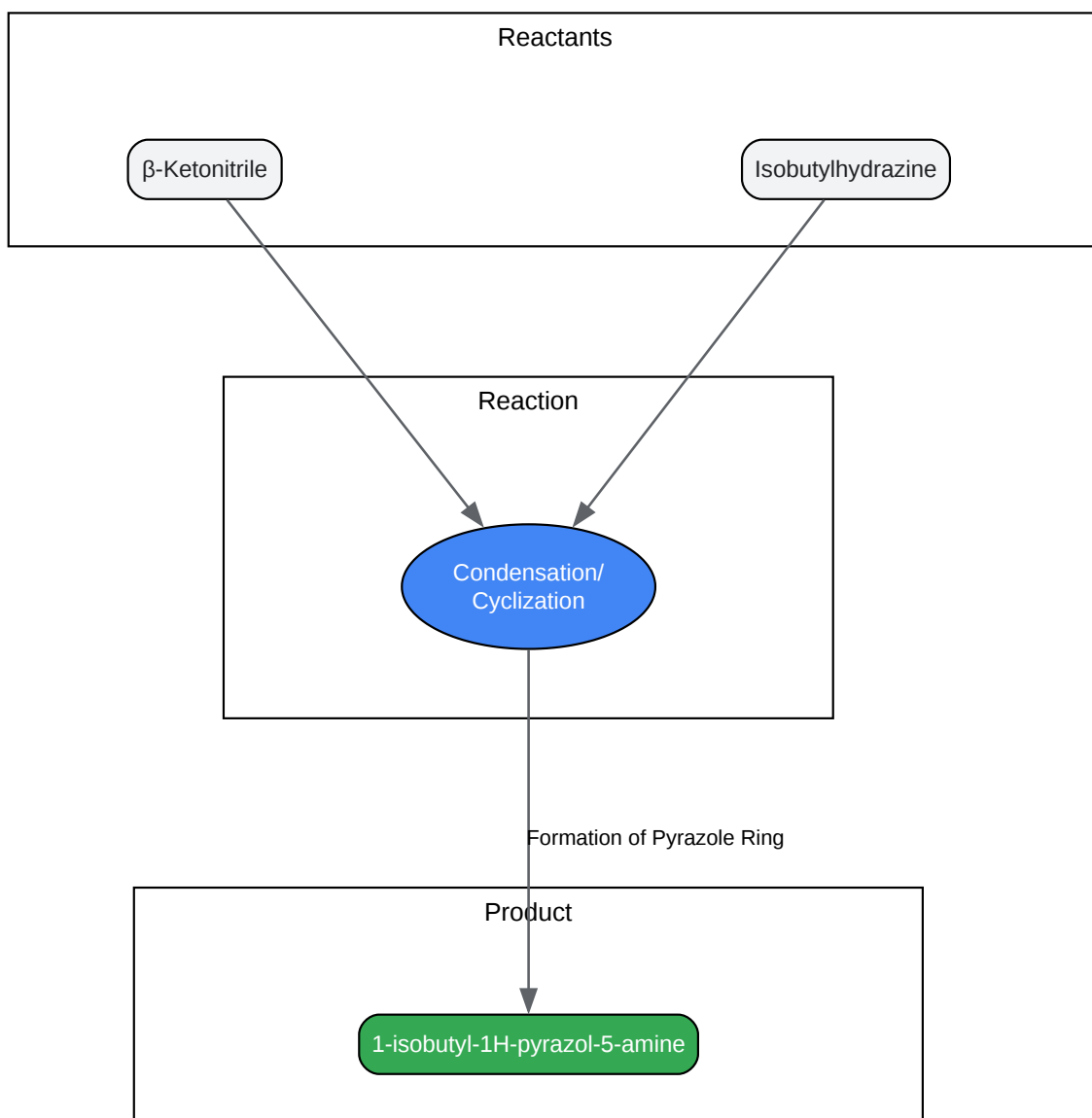
Table 1: General and Physicochemical Data for **1-isobutyl-1H-pyrazol-5-amine**

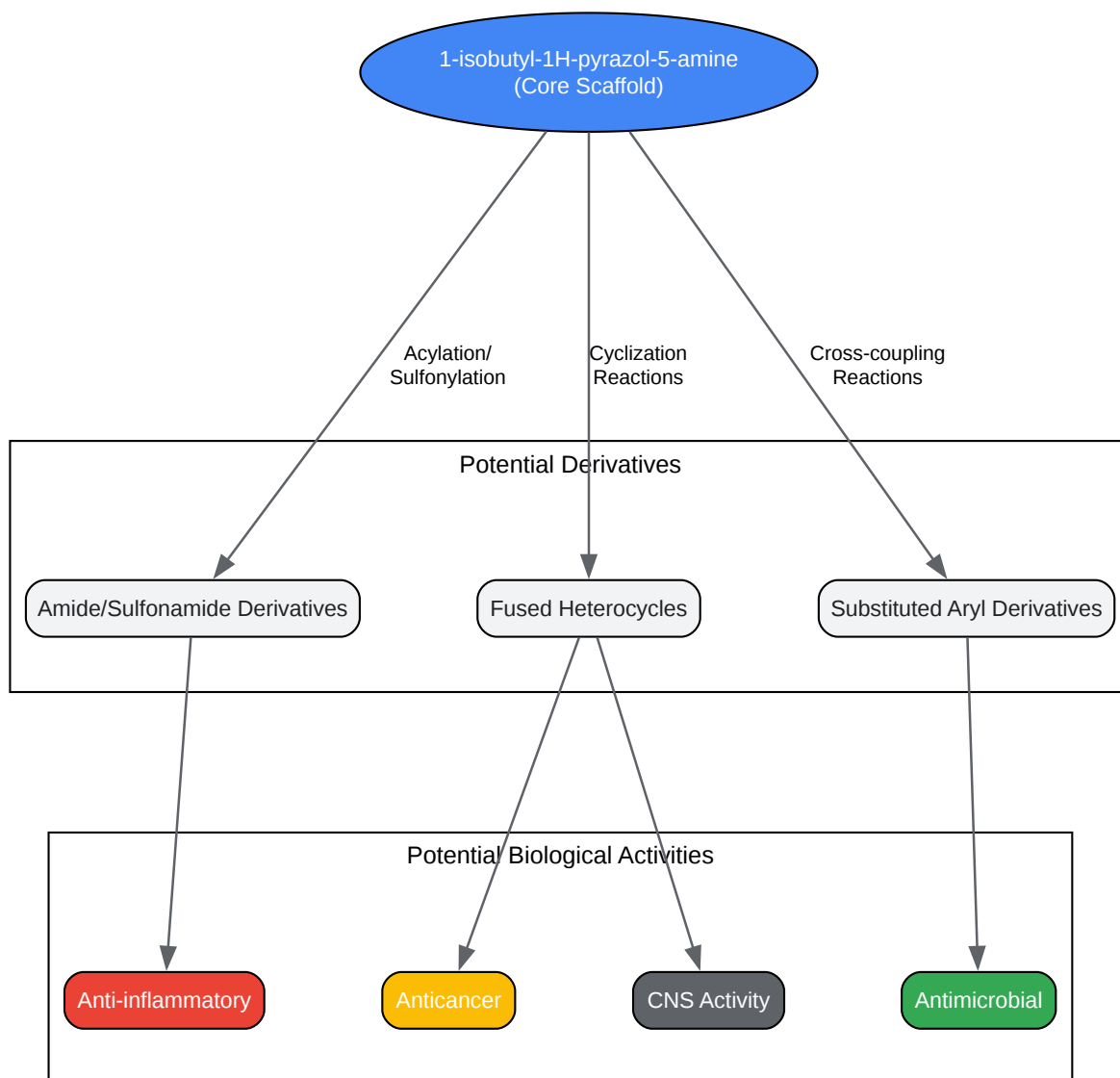
Property	Value	Source/Comment
IUPAC Name	1-(2-methylpropyl)-1H-pyrazol-5-amine	[2]
CAS Number	3524-18-3	[2]
Molecular Formula	C ₇ H ₁₃ N ₃	[2][3]
Molecular Weight	139.20 g/mol	[3]
Physical State	Liquid	Inferred from supplier information.
Purity	≥95%	[3]
Predicted logP	0.93	A measure of lipophilicity.
Predicted Boiling Point	Not available	
Predicted Melting Point	Not available	
Predicted Water Solubility	Not available	Amines with fewer than five carbon atoms are generally water-soluble.[4]
Predicted pKa	Not available	Primary aliphatic amines typically have a pKa in the range of 9-11.[5]

Synthesis and Reactivity

While a specific, detailed synthesis protocol for **1-isobutyl-1H-pyrazol-5-amine** is not readily available in the reviewed literature, the synthesis of 1-substituted-5-aminopyrazoles is a well-established area of organic chemistry. A common and versatile method involves the condensation of a β -ketonitrile with a substituted hydrazine.[6]

The following diagram illustrates a general workflow for the synthesis of a 1-substituted-5-aminopyrazole.





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